

# UNC2250 vehicle controls for in vivo studies

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**Compound Focus:** **UNC2250**

Cat. No.: S547974

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## Vehicle Formulations for UNC2250

The table below summarizes vehicle formulations for **UNC2250** from chemical suppliers [1] [2] [3] and a research publication [4].

Source	Context	Formulation Composition	Reported Concentration
Suppliers (Selleckchem) [3]	In Vivo (suspension)	5% DMSO + 40% PEG300 + 5% Tween80 + 50% ddH <sub>2</sub> O	0.130 mg/mL (0.30 mM)
Suppliers (InvivoChem) [2]	In Vivo (solution)	10% DMSO + 20% HS-15 + 70% Saline	≥ 1 mg/mL (≥ 2.27 mM)
Suppliers (InvivoChem) [2]	In Vivo (solution)	10% DMSO + 40% PEG300 + 50% PBS	1 mg/mL (2.27 mM)
Research Paper (Hoque et al.) [4]	In Vivo (glioblastoma study)	5% DMSO + 30% PEG 300 + 65% ddH <sub>2</sub> O	0.5 mg/mL

## Experimental Protocol from Research Context

The published study that used **UNC2250** provides a reference for its in vivo administration [4].

- **Dosing Solution Preparation:** **UNC2250** was prepared as a suspension in a vehicle of **5% DMSO, 30% PEG 300, and 65% ddH<sub>2</sub>O**. The suspension was achieved at a concentration of **0.5 mg/mL** [4].
- **Dosing Regimen:** The study administered the compound to mice via oral gavage at a dosage of **10 mg/kg**, once daily [4].
- **Control Group:** The research paper specified that a control group received the vehicle alone ("vehicle-treated"), which is a critical practice for establishing that any observed effects are due to the drug and not the formulation it is delivered in [4].

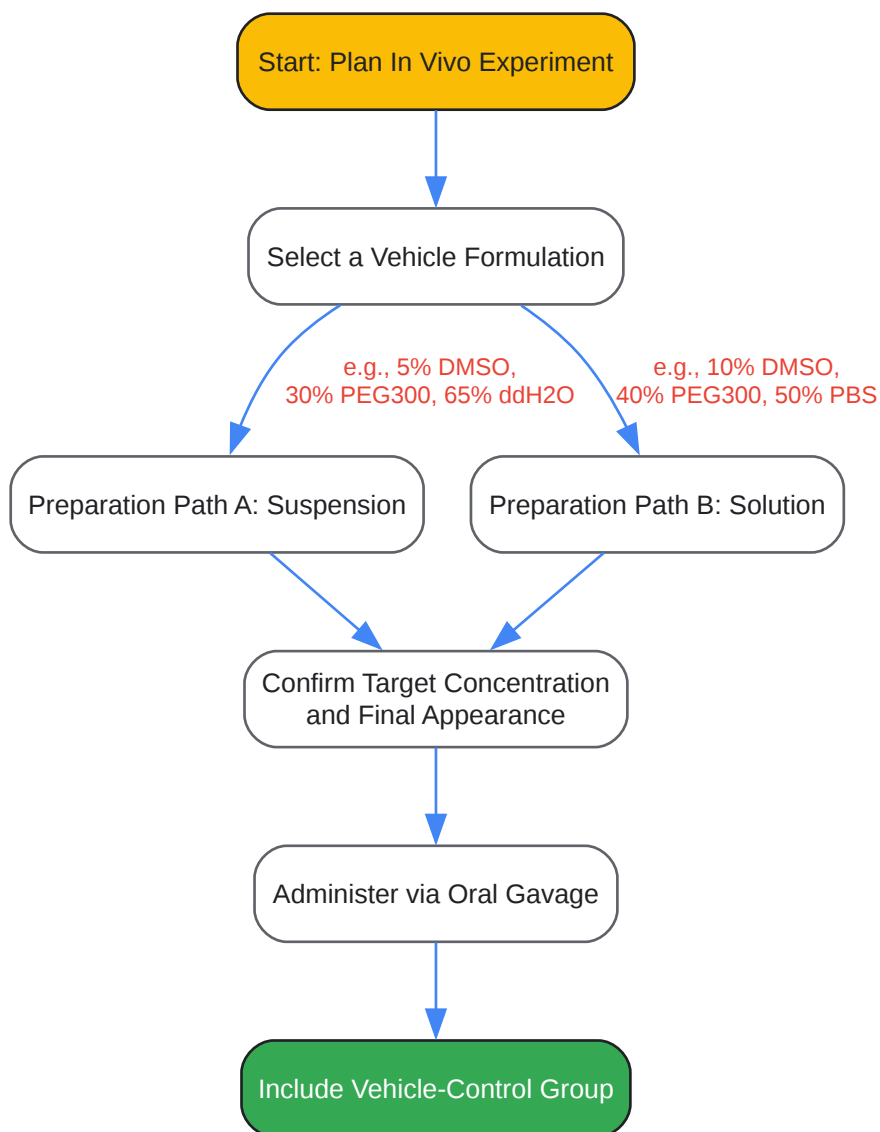
## Key Technical Considerations for Your Experiment

When planning your in vivo studies with **UNC2250**, please consider the following points:

- **Verify Physicochemical Properties:** **UNC2250** has limited solubility in water [2]. The formulations listed above are designed to overcome this, with some resulting in clear solutions and others in homogeneous suspensions. The stability of these formulations should be confirmed prior to dosing [2] [3].
- **Prioritize Animal Welfare:** Standard practices for in vivo work must be followed. This includes the sterile preparation of dosing solutions/suspensions and adherence to the administration volumes approved by your Institutional Animal Care and Use Committee (IACUC) or equivalent ethics body.
- **Include a Vehicle Control Group:** As demonstrated in the literature [4], it is essential to include a group of animals that receives only the vehicle formulation. This control is necessary to account for any potential effects of the vehicle itself on your study outcomes.

## Experimental Workflow and Decision Pathway

The following diagram outlines the key steps and considerations for preparing and administering **UNC2250** in an in vivo study, based on the available information.



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## References

1. is an effective and specific Mer inhibitor (IC<sub>50</sub>=1.7 nM). UNC 2250 [targetmol.com]
2. | TAM Receptor inhibitor | Mer Kinase Inhibitor UNC 2250 [invivochem.com]

3. UNC2250 | MerTK inhibitor | Mechanism | Concentration [selleckchem.com]

4. MerTK activity is not necessary for the proliferation of ... [sciencedirect.com]

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